

Thermochemical Properties of 4-Nitropyridine N-Oxide: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitropyridine

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the core thermochemical properties of **4-nitropyridine** N-oxide ($C_5H_4N_2O_3$, CAS No: 1124-33-0). While the target of interest is often **4-nitropyridine**, its instability in the solid state makes direct experimental measurement of its thermochemical properties, such as the enthalpy of formation, challenging.^[1]

Consequently, this guide focuses on the more stable and well-characterized derivative, **4-nitropyridine** N-oxide. The data and methodologies presented are crucial for understanding the energetic landscape of this class of compounds, which is vital for applications in drug development, materials science, and process safety.

This document summarizes key quantitative data, details the experimental protocols used for their determination, and provides visualizations to illustrate the relationships between these thermodynamic quantities and the experimental workflows.

Core Thermochemical Data

The thermochemical properties of **4-nitropyridine** N-oxide have been determined through precise calorimetric and effusion techniques. The standard molar enthalpies of combustion ($\Delta_c H^\circ$), sublimation ($\Delta_{sub} H^\circ$), and formation ($\Delta_f H^\circ$) for the crystalline solid at $T = 298.15$ K are summarized below. It is important to note that different studies have reported slightly varying values, which are presented here for a comprehensive comparison.

Table 1: Summary of Standard Molar Thermochemical Properties of **4-Nitropyridine N-Oxide** (at T = 298.15 K)

Thermochemical Property	Symbol	Value (kJ·mol ⁻¹)	Reference
Standard Molar Enthalpy of Combustion (solid)	$\Delta_c H^\circ(\text{cr})$	-2556.3 ± 0.5	[Acree, Tucker, et al., 1995][2]
-2551.0 ± 1.7	[Lebedev, Chironov, et al., 1995][2]		
Standard Molar Enthalpy of Sublimation	$\Delta_{\text{sub}} H^\circ$	108.9 ± 0.3	[Acree, Tucker, et al., 1995][1]
Standard Molar Enthalpy of Formation (solid)	$\Delta_f H^\circ(\text{cr})$	17.1 ± 0.8	[Acree, Tucker, et al., 1995][1][2]
11.7 ± 1.7	[Lebedev, Chironov, et al., 1995][2]		
Standard Molar Enthalpy of Formation (gas)	$\Delta_f H^\circ(\text{g})$	126.0 ± 0.9	Derived from Acree, et al.[1][2]

Note: The standard molar enthalpy of formation in the gaseous state is derived from the experimental values for the solid state and the enthalpy of sublimation ($\Delta_f H^\circ(\text{g}) = \Delta_f H^\circ(\text{cr}) + \Delta_{\text{sub}} H^\circ$).

The experimental heat capacity (Cp) for solid **4-nitropyridine N-oxide** was not available in the literature reviewed for this guide.

Experimental Protocols

The determination of the thermochemical data presented above relies on meticulous experimental procedures. The following sections detail the methodologies for the key

experiments cited.

Static-Bomb Calorimetry (for Enthalpy of Combustion)

The standard enthalpy of combustion is determined using a static-bomb calorimeter. This technique measures the heat released when a substance is completely burned in a constant-volume container filled with excess oxygen.

Methodology:

- **Sample Preparation:** A pellet of crystalline **4-nitropyridine** N-oxide of a known mass (typically around 1 gram) is placed in a crucible inside the calorimeter's bomb.
- **Bomb Assembly:** A fuse wire (often platinum or iron) is connected to electrodes within the bomb, positioned to contact the sample pellet.
- **Pressurization:** The bomb is sealed and pressurized with high-purity oxygen to approximately 30 atm to ensure complete combustion.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in an insulated container (the calorimeter). A high-precision thermometer and a stirrer are placed in the water.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached.
- **Corrections and Calculation:** The raw temperature change is corrected for heat exchange with the surroundings and the heat released by the ignition wire. The energy equivalent of the calorimeter (heat capacity, C_{cal}), determined by burning a standard substance like benzoic acid, is used to calculate the total heat released (q). The standard enthalpy of combustion is then calculated from this value, accounting for the mass of the sample and converting from a constant volume process (ΔU) to a constant pressure process (ΔH).

Microcalorimetry and Knudsen Effusion (for Enthalpy of Sublimation)

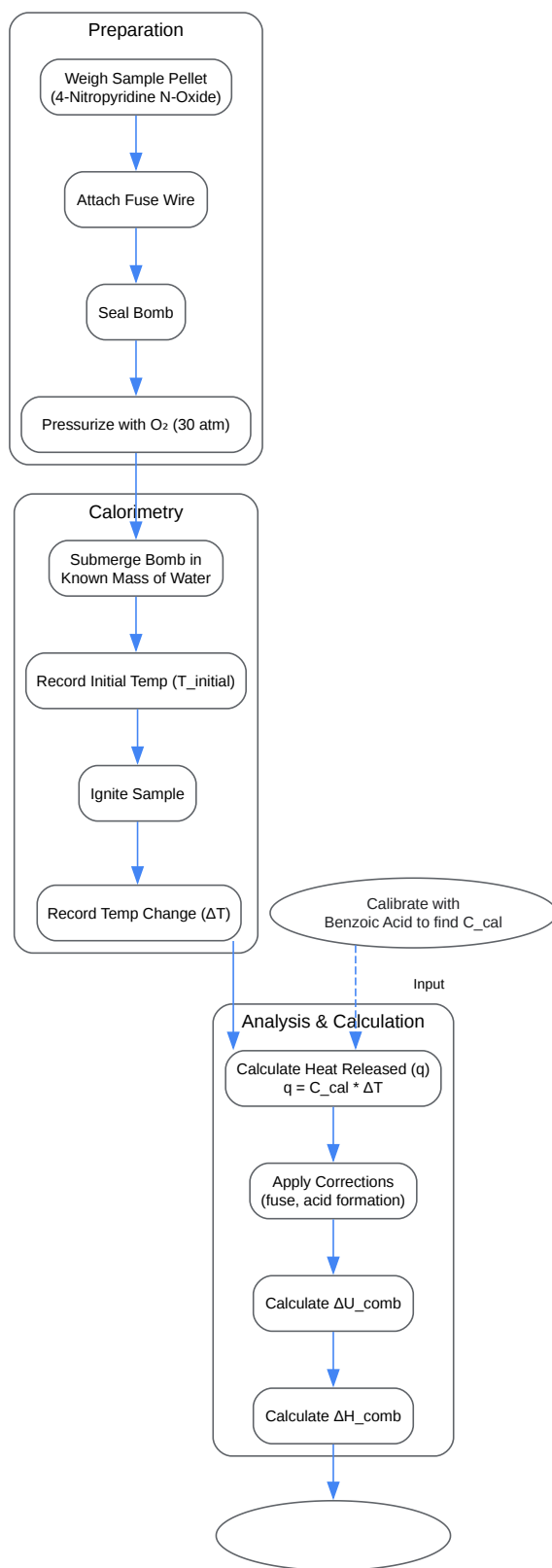
The standard enthalpy of sublimation, the energy required for a substance to transition from solid to gas, was determined using microcalorimetry and the Knudsen effusion method.

Methodology (Knudsen Effusion):

- **Cell Preparation:** A small amount of the **4-nitropyridine** N-oxide sample is placed into a Knudsen cell, a small container with a precisely machined, small orifice (typically < 1 mm in diameter).
- **Vacuum System:** The cell is placed inside a high-vacuum chamber. The system is evacuated to a pressure low enough that the mean free path of the effusing molecules is much larger than the orifice diameter, preventing intermolecular collisions in the vicinity of the orifice.
- **Isothermal Measurement:** The cell is heated to and maintained at a constant, known temperature. At this temperature, the sample establishes a vapor pressure inside the cell.
- **Mass Loss Measurement:** Molecules from the vapor phase effuse through the orifice into the vacuum. The rate of mass loss (dm/dt) from the cell is measured over a period of time. This can be done by continuous measurement with a high-precision microbalance or by weighing the cell before and after the experiment.
- **Vapor Pressure Calculation:** The vapor pressure (P) at that temperature is calculated using the Hertz-Knudsen equation: $P = (dm/dt) * (1/A) * \sqrt{2\pi RT/M}$ where A is the area of the orifice, R is the ideal gas constant, T is the absolute temperature, and M is the molar mass of the substance.
- **Enthalpy of Sublimation Calculation:** The experiment is repeated at several different temperatures. The enthalpy of sublimation ($\Delta_{sub}H^\circ$) is then determined from the slope of a plot of $\ln(P)$ versus $1/T$, according to the Clausius-Clapeyron equation.

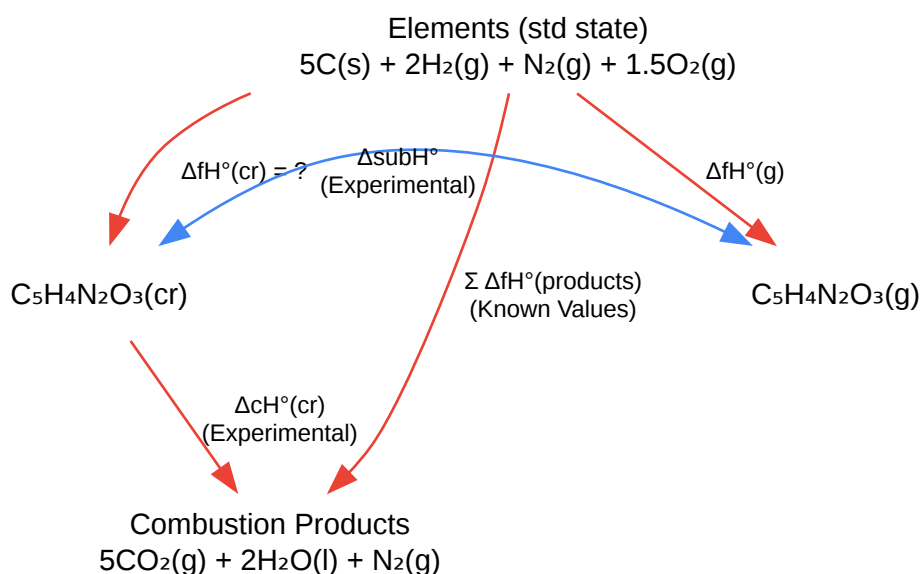
Visualizations

The following diagrams illustrate the experimental workflow for bomb calorimetry and the thermodynamic cycle used to derive the enthalpy of formation.



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Experimental Workflow for Bomb Calorimetry.



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Thermodynamic Cycle for Enthalpy of Formation.

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References

- 1. researchgate.net [researchgate.net]
- 2. Pyridine, 4-nitro-, 1-oxide [webbook.nist.gov]
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